

Sodium D-tartrate CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium D-tartrate

Cat. No.: B8752118

[Get Quote](#)

An In-depth Technical Guide to Sodium D-Tartrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium D-tartrate**, including its chemical identity, safety data, and key applications in research and development. The information is presented to be a valuable resource for professionals in the scientific community.

Chemical Identification and Properties

Sodium D-tartrate is a salt of D-tartaric acid. It is commercially available in both anhydrous and dihydrate forms.

Identifier	Anhydrous Sodium D-Tartrate	Sodium D-Tartrate Dihydrate
CAS Number	868-18-8 [1]	6106-24-7 [1]
Molecular Formula	C ₄ H ₄ Na ₂ O ₆	C ₄ H ₄ Na ₂ O ₆ ·2H ₂ O [2] [3]
Molecular Weight	194.05 g/mol	230.08 g/mol [3]
Appearance	White crystalline powder	White crystalline powder [4]
Solubility	Soluble in water	290 g/L in water [3]
Density	Not readily available	1.820 g/cm ³ [5]
Storage Class	Not specified	11 - Combustible Solids [3]

Safety Data Sheet Summary

The following table summarizes key safety information for **sodium D-tartrate** dihydrate. Users should always consult the full Safety Data Sheet (SDS) from their supplier before handling the chemical.

Safety Information	Details
GHS Classification	Not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS). ^{[6][7]}
First Aid Measures	Inhalation: Move person into fresh air. ^[6] Skin Contact: Wash off with soap and plenty of water. ^[6] Eye Contact: Flush eyes with water as a precaution. ^[6] Ingestion: Rinse mouth with water. ^[6]
Handling and Storage	Handling: Avoid dust formation. Provide appropriate exhaust ventilation at places where dust is formed. ^[6] Storage: Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. ^[6]
Personal Protection	Eye/Face Protection: Use safety glasses with side-shields. Skin Protection: Handle with gloves. ^[6] Respiratory Protection: Respiratory protection is not required for normal use. ^[6]
Fire Fighting	Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. ^[6]
Toxicological Info	To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. ^[6] May cause skin, eye, and respiratory tract irritation. ^[8]

Experimental Protocols

Sodium D-tartrate is utilized in several key laboratory applications. Detailed methodologies for two common procedures are provided below.

Standardization of Karl Fischer Reagent

Sodium tartrate dihydrate is a primary standard for the determination of the water equivalence of Karl Fischer reagents due to its stable and precise water content of 15.66%.^[9]

Materials:

- Karl Fischer Titrator (volumetric or coulometric)
- Sodium Tartrate Dihydrate (Reference Standard Grade)
- Anhydrous Methanol (or other suitable solvent)
- Karl Fischer Reagent
- Analytical Balance (readable to 0.1 mg)
- Weighing boat

Procedure:

- Add a suitable volume of anhydrous methanol to the titration vessel of the Karl Fischer titrator.
- Titrate the solvent with the Karl Fischer reagent to a stable endpoint to neutralize any residual water.
- Accurately weigh approximately 150-350 mg of sodium tartrate dihydrate into a weighing boat.
- Carefully transfer the weighed sodium tartrate dihydrate into the conditioned titration vessel.
- Ensure the substance dissolves completely. Gentle stirring will facilitate dissolution.
- Titrate the sample with the Karl Fischer reagent to the electrometric endpoint.
- Record the volume of Karl Fischer reagent consumed.
- The water equivalence factor (F), in mg of water per mL of reagent, is calculated using the following formula: $F = (0.1566 * w) / v$ where:

- w is the weight of the sodium tartrate dihydrate in mg.
- v is the volume of the Karl Fischer reagent consumed in mL.

Protein Crystallization via Hanging Drop Vapor Diffusion

Sodium tartrate is used as a precipitant in protein crystallization. The following is a general protocol for the hanging drop vapor diffusion method. Optimal conditions, including the concentration of **sodium D-tartrate**, will be protein-specific and require screening.

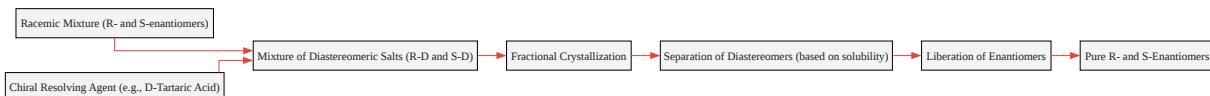
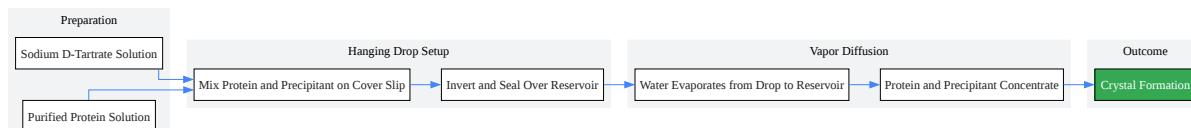
Materials:

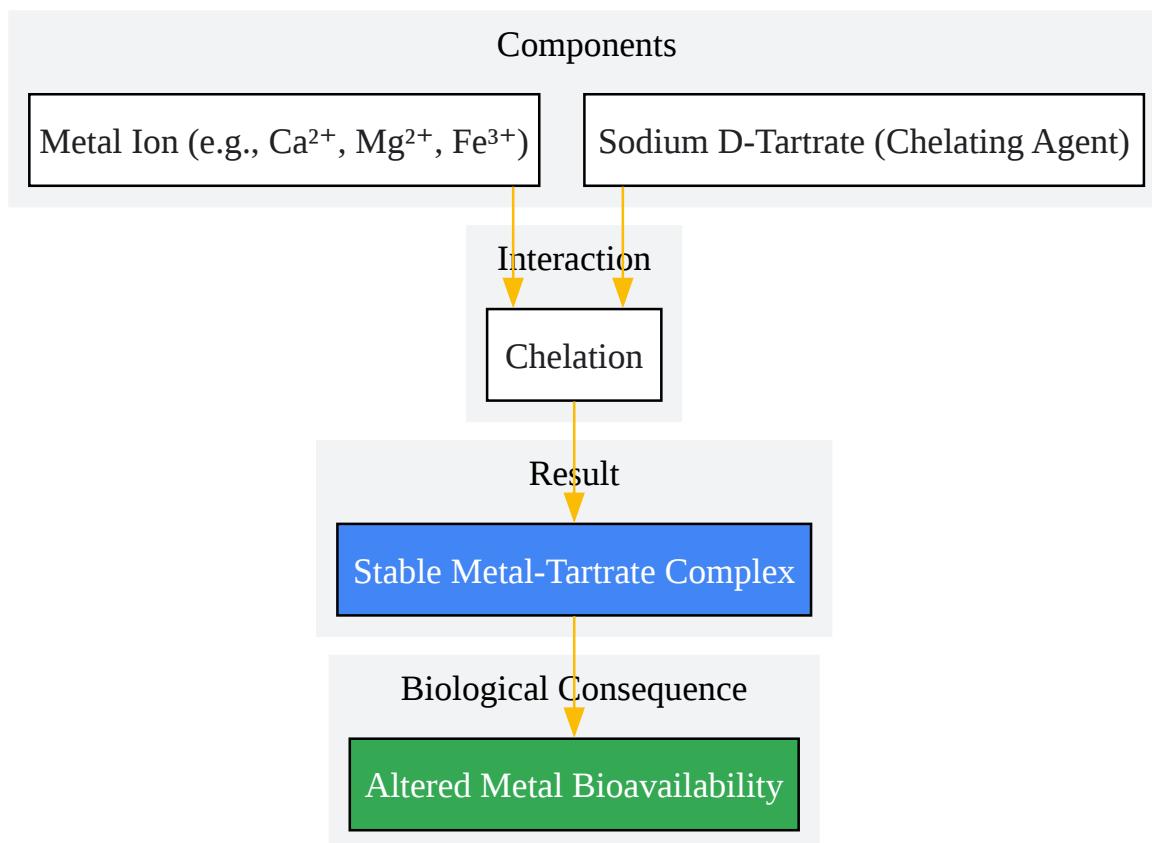
- Purified protein solution (at a suitable concentration, e.g., 5-20 mg/mL)
- **Sodium D-tartrate** solution (stock solution, e.g., 2.0 M)
- Buffer solution (compatible with the protein)
- 24-well crystallization plate
- Siliconized glass cover slips
- Sealing grease or tape
- Micropipettes and tips

Procedure:

- Prepare a reservoir solution in the wells of the crystallization plate. This solution will contain the precipitant (**sodium D-tartrate**) at a desired concentration, along with a buffer. A typical starting concentration for sodium tartrate could be in the range of 0.4 M to 1.0 M.
- Apply a thin, even ring of sealing grease around the top of each well.
- On a clean, siliconized cover slip, pipette a small volume (e.g., 1-2 μ L) of the purified protein solution.
- To the same drop, add an equal volume of the reservoir solution. Avoid introducing bubbles.

- Carefully invert the cover slip and place it over the well, ensuring the hanging drop is suspended above the reservoir solution.
- Press gently on the cover slip to create an airtight seal with the grease.
- Store the crystallization plate in a stable environment (e.g., a temperature-controlled incubator) and monitor for crystal growth over time (days to weeks).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chiral resolution - Wikipedia [en.wikipedia.org]
- 2. Crystal Growth | Biology Linac Coherent Light Source [biology-lcls.slac.stanford.edu]
- 3. Protein XRD Protocols - Crystallization of Proteins [sites.google.com]
- 4. hamptonresearch.com [hamptonresearch.com]
- 5. Protein Crystallization: Hanging & Sitting Drops [proteinstructures.com]

- 6. m.youtube.com [m.youtube.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. researchgate.net [researchgate.net]
- 9. kh.aquaenergyexpo.com [kh.aquaenergyexpo.com]
- To cite this document: BenchChem. [Sodium D-tartrate CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8752118#sodium-d-tartrate-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b8752118#sodium-d-tartrate-cas-number-and-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com